

Personal protective equipment for handling Gboxin

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Compound of Interest

Compound Name: Gboxin

Cat. No.: B607609

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Essential Safety and Handling Guide for Gboxin

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Gboxin**. While the Safety Data Sheet (SDS) for **Gboxin** indicates it is not classified as a hazardous substance under the Globally Harmonized System (GHS), its potent biological activity as an inhibitor of oxidative phosphorylation warrants a cautious approach to handling. Adherence to these best-practice guidelines will help ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the known properties of **Gboxin** is provided below. This information is crucial for safe handling and storage.

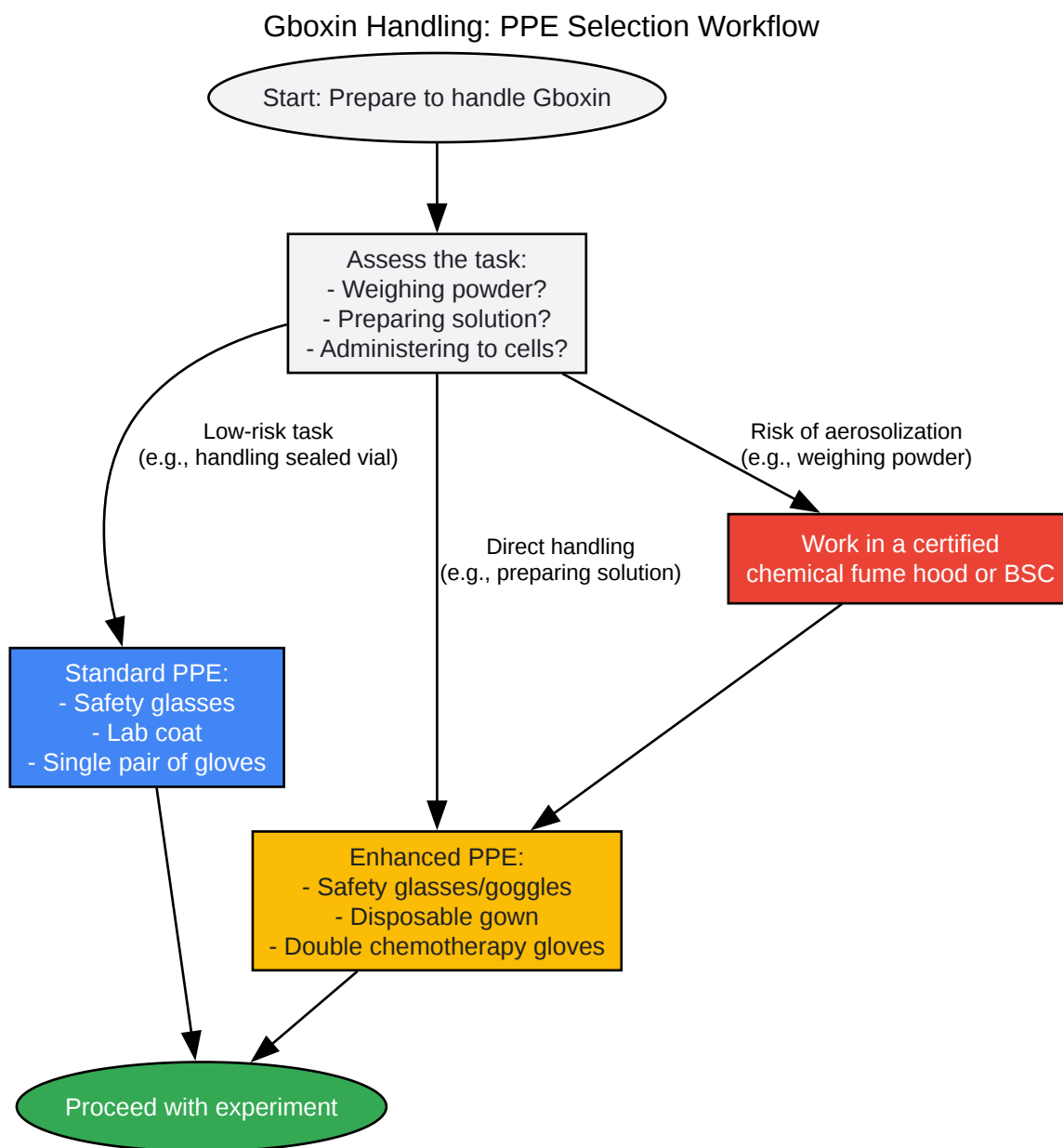
Property	Value
CAS Number	2101315-36-8
Molecular Formula	C ₂₂ H ₃₃ N ₂ O ₂ • Cl
Molecular Weight	393.0 g/mol
Appearance	Solid
Solubility	DMF: 10 mg/ml, DMSO: 12 mg/ml, Ethanol: 20 mg/ml, PBS (pH 7.2): 10 mg/ml[1]
Storage	Store at -20°C for up to 1 month or -80°C for up to 6 months.[2]

Personal Protective Equipment (PPE)

Although the supplier's SDS does not mandate specific PPE, it is prudent to use standard laboratory personal protective equipment when handling **Gboxin** due to its biological effects as an inhibitor of F₀F₁ ATP synthase.[1][3] This is especially important when working with the powdered form or preparing stock solutions.

Recommended PPE:

- **Gloves:** Wear two pairs of chemotherapy-rated gloves when handling **Gboxin**, especially when there is a risk of direct contact.[4] Change gloves immediately if they become contaminated.
- **Lab Coat:** A disposable, solid-front gown is recommended to protect against spills.[5]
- **Eye Protection:** Safety glasses with side shields or goggles are essential to protect the eyes from splashes.
- **Respiratory Protection:** If there is a risk of aerosolization, such as when weighing the powder, work in a certified chemical fume hood or a biological safety cabinet.[6]



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Caption: PPE selection workflow for handling **Gboxin**.

Operational Plan for Handling Gboxin

1. Preparation and Weighing:

- When working with powdered **Gboxin**, conduct all weighing and initial dilutions inside a certified chemical fume hood or a Class II Biosafety Cabinet to prevent inhalation of airborne

particles.[6]

- Use anti-static weigh paper or a weighing boat.
- Ensure all necessary equipment (spatulas, tubes, solvents) is prepared and within reach to minimize movement and potential for spills.

2. Solution Preparation:

- Prepare stock solutions in a fume hood.
- **Gboxin** is soluble in DMF, DMSO, Ethanol, and PBS (pH 7.2).[1]
- Cap vials tightly and vortex or sonicate as needed to ensure complete dissolution.

3. Cell Culture and In Vivo Administration:

- When adding **Gboxin** solutions to cell cultures, wear appropriate PPE.
- For in vivo studies, exercise caution to avoid needle sticks. Use needle-locking syringes if possible.[5]
- All animal bedding and waste from treated animals should be handled as hazardous waste.
[7]

Spill and Disposal Plan

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Spill Cleanup:

- Evacuate and Secure: Alert others in the area and restrict access to the spill.
- Assess the Spill:
 - Small Spill (liquid): Absorb with inert material (e.g., absorbent pads, vermiculite).
 - Small Spill (powder): Gently cover with a damp paper towel to avoid creating dust, then wipe up.[5]

- Decontaminate: Clean the spill area with a detergent solution, followed by a water rinse.[\[5\]](#)
- Dispose: Place all cleanup materials in a sealed, labeled hazardous waste container.

Disposal:

- Unused **Gboxin**: Dispose of as hazardous chemical waste in accordance with institutional and local regulations.
- Contaminated Materials: All disposable items that have come into contact with **Gboxin** (e.g., gloves, pipette tips, tubes, absorbent pads) should be collected in a designated, sealed hazardous waste container.[\[7\]](#)
- Sharps: Needles and syringes used for **Gboxin** administration must be disposed of in a designated sharps container for chemotherapy or hazardous drugs.[\[5\]](#)



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Caption: Workflow for the proper disposal of **Gboxin** waste.

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